

Personal protective equipment for handling 4'-Fluoro-3'-(trifluoromethyl)acetophenone

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Compound of Interest

Compound Name: 4'-Fluoro-3'-(trifluoromethyl)acetophenone

Cat. No.: B1297721

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A Researcher's Guide to Safely Handling 4'-Fluoro-3'-(trifluoromethyl)acetophenone

In the dynamic landscape of pharmaceutical and materials science research, fluorinated organic compounds are indispensable building blocks.^{[1][2]} Among these, **4'-Fluoro-3'-(trifluoromethyl)acetophenone** stands out for its utility in synthesizing novel therapeutics and advanced materials.^{[1][2]} However, its unique chemical properties necessitate a robust understanding of safe handling protocols to protect researchers and the integrity of their work. This guide provides essential, immediate safety and logistical information for handling this compound, from initial preparation to final disposal.

Understanding the Hazard Profile

4'-Fluoro-3'-(trifluoromethyl)acetophenone is classified as an irritant that can cause skin and eye irritation.^{[2][3]} While comprehensive toxicological properties are not fully detailed, the presence of the trifluoromethyl group and fluorine atom on the aromatic ring enhances its reactivity and potential biological activity.^[2] Therefore, a cautious and well-documented approach to handling is paramount.

Key Physical and Chemical Properties:

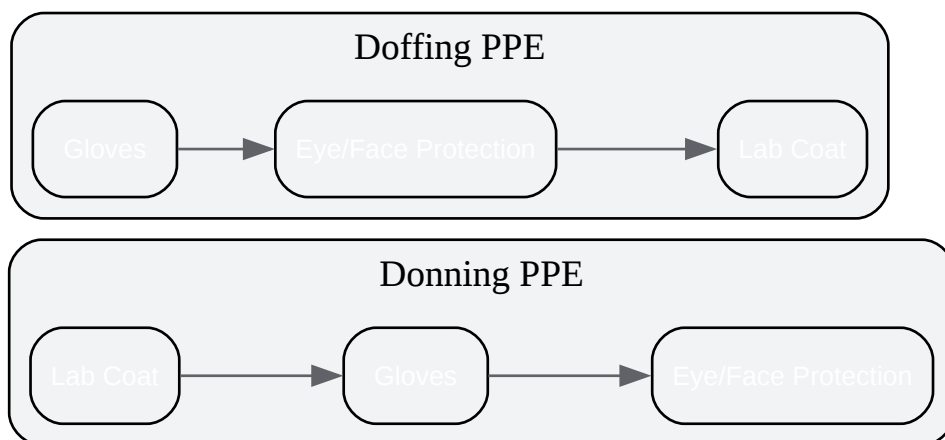
Property	Value	Source
Molecular Formula	C ₉ H ₆ F ₄ O	[4]
Molecular Weight	206.14 g/mol	[4]
Form	Clear, colorless to almost colorless liquid	[4]
Boiling Point	198.1 ± 35.0 °C (Predicted)	[4]
Density	1.299 ± 0.06 g/cm ³ (Predicted)	[4]

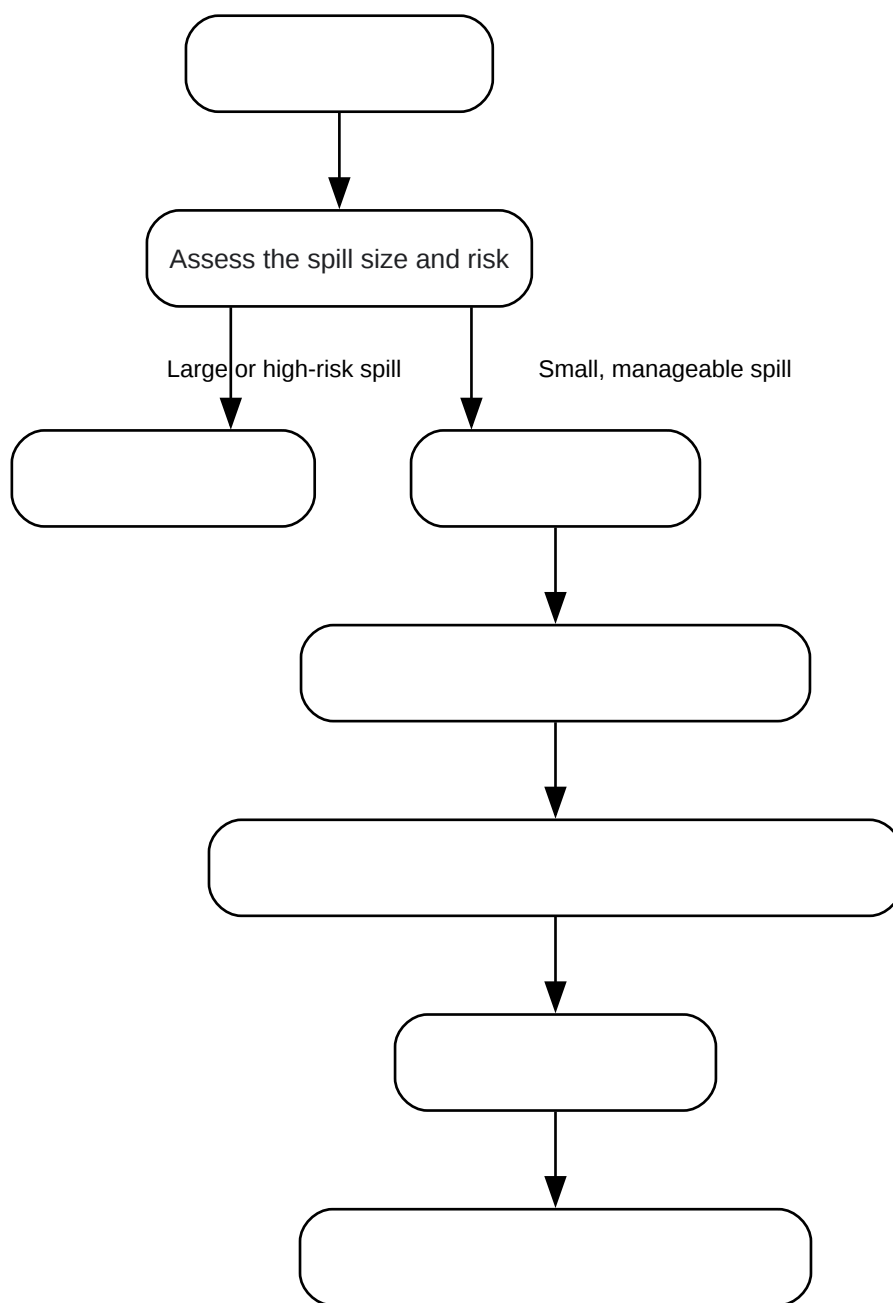
Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is crucial when handling **4'-Fluoro-3'-(trifluoromethyl)acetophenone**. The following table outlines the minimum required PPE and the rationale for each.

PPE Component	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a risk of splashing.	Protects against direct contact of the chemical with the eyes, which can cause serious irritation.[3]
Hand Protection	Nitrile or Neoprene gloves. Always inspect gloves for integrity before use.	Provides a barrier against skin contact, which can cause irritation.[5][6] For prolonged or immersive contact, consult glove manufacturer's chemical resistance data.
Body Protection	A flame-resistant lab coat, fully buttoned.	Protects skin and personal clothing from splashes and spills.
Footwear	Closed-toe and closed-heel shoes.	Prevents exposure from spills that may reach the floor.[7]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood, is mandatory to avoid inhalation.[6][8] If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[9]	Prevents respiratory tract irritation.[10]

Workflow for Donning and Doffing PPE:





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